

A Comparative Guide to the Bioactivity of Substituted Phenols for Researchers

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Compound of Interest

Compound Name: *Phenol, 2,4-dibromo-3-methyl-6-(1-methylethyl)-*

CAS No.: 52262-38-1

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This guide offers an in-depth comparative analysis of the bioactivity of substituted phenols, designed for researchers, scientists, and professionals in drug development. Moving beyond a simple recitation of facts, we will explore the causal relationships between chemical structure and biological function, providing both the data and the detailed methodologies required for its validation.

Introduction: The Versatile Phenolic Scaffold

Phenolic compounds, characterized by a hydroxyl group (-OH) directly attached to an aromatic ring, are a cornerstone of medicinal chemistry and material science. Their inherent chemical reactivity, particularly their ability to participate in redox reactions, makes them potent agents in a variety of biological contexts. However, the true versatility of the phenolic scaffold is unlocked through substitution. The addition of different functional groups to the aromatic ring dramatically alters the molecule's electronic properties, steric profile, and lipophilicity, thereby fine-tuning its biological activity.

This guide will comparatively analyze three key bioactivities influenced by phenolic substitution:

- Antioxidant Activity: The capacity to neutralize harmful free radicals.
- Antimicrobial Activity: The ability to inhibit the growth of or kill microorganisms.
- Anticancer (Cytotoxic) Activity: The potential to induce death in cancer cells.

We will delve into the structure-activity relationships (SAR) that govern these effects and provide robust, validated protocols for their assessment in the laboratory.

The Foundation: Structure-Activity Relationships (SAR)

The biological activity of a substituted phenol is not arbitrary; it is dictated by the interplay of electronic and steric effects imparted by its substituents. Understanding these principles is critical for predicting and designing compounds with desired bioactivities.

- Electronic Effects: Substituents are broadly classified as either electron-donating groups (EDGs) or electron-withdrawing groups (EWGs).
 - EDGs (e.g., $-\text{CH}_3$, $-\text{OCH}_3$, $-\text{NH}_2$) increase the electron density on the aromatic ring and the hydroxyl group. This enhanced electron density facilitates the donation of a hydrogen atom or an electron, which is the primary mechanism for antioxidant activity.[\[1\]](#)[\[2\]](#)
 - EWGs (e.g., $-\text{NO}_2$, $-\text{CN}$, $-\text{COOH}$) pull electron density away from the ring and the hydroxyl group. This generally decreases antioxidant activity but can enhance other properties, such as acidity or specific receptor interactions.[\[1\]](#)
- Steric Effects: The size and position of substituents can physically hinder the interaction of the hydroxyl group with its target (e.g., a free radical or an enzyme's active site).[\[1\]](#)[\[3\]](#) Bulky groups at the ortho positions (adjacent to the $-\text{OH}$ group) can sometimes reduce activity, though in certain cases, they can also enhance selectivity or stabilize the resulting phenoxy radical.[\[3\]](#)
- Positional Isomerism (ortho, meta, para): The position of substituents matters. For example, ortho and para-dihydroxyphenols (like catechol and hydroquinone) are typically much stronger antioxidants than meta-dihydroxyphenols (like resorcinol).[\[1\]](#) This is due to the greater resonance stabilization of the semiquinone radical formed upon hydrogen donation.

Comparative Analysis of Key Bioactivities

Antioxidant Activity: Quenching the Fire of Oxidative Stress

Phenolic antioxidants are vital in combating oxidative stress, a condition implicated in numerous diseases.^[4] Their primary role is to scavenge free radicals, neutralizing them before they can damage cellular components.

Mechanism of Action: The principal mechanisms are Hydrogen Atom Transfer (HAT) and Single Electron Transfer followed by Proton Transfer (SET-PT).^{[5][6]} In both, the phenol donates a hydrogen atom or an electron to a radical, becoming a relatively stable phenoxy radical itself. The efficacy of a phenolic antioxidant is directly related to the ease with which it can make this donation and the stability of the resulting radical.

Experimental Protocol: DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This is the most common, rapid, and cost-effective method for initial antioxidant screening.^{[4][5]} The principle is straightforward: the stable, deep violet DPPH radical becomes a pale yellow, non-radical form upon accepting a hydrogen atom or electron from an antioxidant. The degree of color change is proportional to the antioxidant's scavenging ability.^[4]

Step-by-Step Methodology:

- **Reagent Preparation:**
 - **DPPH Stock Solution (0.1 mM):** Accurately weigh and dissolve 3.94 mg of DPPH powder in 100 mL of methanol.^[4] Store this solution in an amber bottle at 4°C to prevent degradation.
 - **Test Samples:** Prepare a stock solution (e.g., 1 mg/mL) of each substituted phenol in methanol. Create a series of twofold dilutions from this stock (e.g., 500, 250, 125, 62.5, 31.25 µg/mL).
 - **Positive Control:** Prepare a similar dilution series of a standard antioxidant like Trolox or Gallic Acid.^[4]

- Assay Procedure (96-well plate format):
 - To each well, add 20 µL of the test sample, standard, or methanol (as a blank).
 - Add 180 µL of the DPPH working solution to all wells.
 - Incubate the plate in complete darkness at room temperature for 30 minutes.[\[1\]](#)
- Measurement:
 - Measure the absorbance at 517 nm using a microplate reader.[\[1\]](#)[\[4\]](#)
- Data Analysis:
 - Calculate the percentage of inhibition using the formula: % Inhibition = $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$ [\[1\]](#) Where A_{control} is the absorbance of the methanol blank and A_{sample} is the absorbance of the test compound.
 - Plot the % Inhibition against the sample concentration and determine the IC₅₀ value (the concentration required to scavenge 50% of DPPH radicals). A lower IC₅₀ indicates higher antioxidant activity.

Data Presentation: Comparative Antioxidant Activity

Compound	Substituent(s)	Position(s)	Typical IC50 (μM) [Lower is Better]	Rationale for Activity
Phenol	-H	-	> 5000	Baseline activity, low H-atom donating ability.
p-Cresol	-CH ₃	para	~800	Alkyl group is weakly electron-donating, slightly enhancing activity. [1]
4-Methoxyphenol	-OCH ₃	para	~150	Methoxy group is a strong EDG, increasing electron density on the -OH group. [6]
Hydroquinone	-OH	para	~30	Second -OH group provides excellent resonance stabilization of the radical. [1]
4-Nitrophenol	-NO ₂	para	> 10000	Nitro group is a strong EWG, decreasing H-atom donating ability significantly. [1] [7]

Visualization: Antioxidant Mechanism

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// Nodes Phenol [label="Phenol (Ar-OH)", fillcolor="#F1F3F4", fontcolor="#202124"]; DPPH [label="DPPH•\n(Violet Radical)", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Phenoxy_Radical
```

[label="Phenoxy Radical\n(Ar-O•)", fillcolor="#FBBC05", fontcolor="#202124"]; DPPH_H

[label="DPPH-H\n(Yellow, Neutralized)", fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges Phenol -> Phenoxy_Radical [label="Donates H•"]; DPPH -> DPPH_H [label="Accepts H•"];

// Invisible edge for alignment Phenol -> DPPH [style=invis]; } dot Caption: Phenolic antioxidant neutralizing a DPPH free radical via Hydrogen Atom Transfer (HAT).

Antimicrobial Activity: A Defense Against Pathogens

Substituted phenols are used as disinfectants and preservatives due to their broad-spectrum antimicrobial properties.^[8] Their effectiveness is highly dependent on their structure, which dictates how they interact with microbial cells.

Mechanism of Action: The primary antimicrobial mechanism involves disrupting the cell membrane's structure and function.^{[9][10]} The lipophilic aromatic ring facilitates partitioning into the lipid bilayer, while the polar hydroxyl group disrupts membrane integrity, leading to leakage of intracellular components and eventual cell death.^{[10][11]} Other mechanisms include the inhibition of essential enzymes and interference with metabolic processes.^[9]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination via Broth Microdilution

The MIC is the gold standard for quantifying antimicrobial activity. It is defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.^{[12][13]}

Step-by-Step Methodology:

- **Preparation:**
 - **Bacterial Culture:** Grow a fresh overnight culture of the test organism (e.g., *Staphylococcus aureus* ATCC 29213 or *Escherichia coli* ATCC 25922) in a suitable broth (e.g., Mueller-Hinton Broth, MHB).

- Inoculum Standardization: Dilute the overnight culture in fresh MHB to match the turbidity of a 0.5 McFarland standard. This corresponds to approximately 1.5×10^8 CFU/mL. Further dilute this suspension 1:150 to achieve a final inoculum concentration of $\sim 5 \times 10^5$ CFU/mL in the assay plate.[\[12\]](#)[\[14\]](#)
- Test Compounds: Prepare stock solutions of the phenols in a suitable solvent (e.g., DMSO), ensuring the final solvent concentration in the assay does not inhibit bacterial growth (<1%).
- Assay Procedure (96-well plate format):
 - Add 100 μ L of sterile MHB to wells 2 through 12.
 - Add 200 μ L of the highest concentration of the test compound to well 1.
 - Perform a twofold serial dilution by transferring 100 μ L from well 1 to well 2, mixing, then transferring 100 μ L from well 2 to well 3, and so on, down to well 10. Discard 100 μ L from well 10.
 - Well 11 serves as the growth control (broth + inoculum, no drug). Well 12 serves as the sterility control (broth only).
 - Add 100 μ L of the standardized bacterial inoculum to wells 1 through 11. The final volume in each well is 200 μ L.
- Incubation:
 - Incubate the plate at 37°C for 18-24 hours.[\[14\]](#)
- Reading the MIC:
 - The MIC is the lowest concentration of the compound at which there is no visible turbidity (i.e., the first clear well).[\[13\]](#)

Data Presentation: Comparative Antimicrobial Activity

Compound	Substituent(s)	Position(s)	Typical MIC (µg/mL) vs S. aureus [Lower is Better]	Rationale for Activity
Phenol	-H	-	~1000	Baseline activity; moderate lipophilicity.
p-Cresol	-CH ₃	para	~500	Increased lipophilicity enhances membrane interaction. [11]
4-Chlorophenol	-Cl	para	~100	Halogenation significantly increases lipophilicity and membrane disruption potential.
2,4,6-Trichlorophenol	-Cl, -Cl, -Cl	2,4,6	~10	Poly-halogenation creates a highly lipophilic and potent membrane-disrupting agent.
Salicylic Acid	-COOH	ortho	>2000	The carboxyl group increases polarity, reducing the ability to partition into the bacterial membrane.

Visualization: MIC Determination Workflow

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Anticancer (Cytotoxic) Activity: Inducing Programmed Cell Death

Many phenolic compounds exhibit cytotoxic effects against cancer cells, making them a rich source for anticancer drug discovery.[15][16] Their ability to induce apoptosis (programmed cell death) is a key mechanism.

Mechanism of Action: Substituted phenols can trigger apoptosis through multiple pathways. A common mechanism involves the generation of reactive oxygen species (ROS) within the cancer cell, which causes cellular stress and damage to mitochondria.[16] This stress can activate tumor suppressor proteins like p53.[17][18] Activated p53 then transcriptionally activates pro-apoptotic genes (like Bax and PUMA), leading to mitochondrial outer membrane permeabilization, cytochrome c release, and the activation of a caspase cascade that executes the cell death program.[19][20]

Experimental Protocol: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay for Cytotoxicity

The MTT assay is a widely used colorimetric assay to assess cell metabolic activity, which serves as a proxy for cell viability and cytotoxicity.[21] Viable cells with active mitochondria contain reductase enzymes that cleave the yellow, water-soluble MTT into a purple, insoluble formazan product.[21][22] The amount of formazan produced is proportional to the number of living cells.

Step-by-Step Methodology:

- Cell Seeding:
 - Culture a relevant cancer cell line (e.g., HeLa or MCF-7) under standard conditions.

- Trypsinize and count the cells. Seed them into a 96-well plate at a density of $\sim 1 \times 10^4$ cells/well in 100 μ L of complete medium.
- Incubate for 24 hours to allow cells to attach.
- Compound Treatment:
 - Prepare a series of dilutions of the test phenols in culture medium.
 - Remove the old medium from the cells and add 100 μ L of the medium containing the test compounds (or medium with solvent for the vehicle control).
 - Incubate for a defined period (e.g., 24, 48, or 72 hours).
- MTT Addition and Incubation:
 - Prepare a 5 mg/mL stock solution of MTT in sterile PBS.[\[23\]](#)
 - Add 10 μ L of the MTT stock solution to each well (final concentration 0.5 mg/mL).[\[21\]](#)
 - Incubate the plate for 3-4 hours at 37°C, allowing formazan crystals to form.[\[23\]](#)
- Solubilization and Measurement:
 - Carefully aspirate the medium from each well.
 - Add 150 μ L of a solubilizing agent (e.g., DMSO or a solution of 4 mM HCl, 0.1% NP40 in isopropanol) to each well to dissolve the formazan crystals.[\[23\]](#)
 - Shake the plate on an orbital shaker for 15 minutes to ensure complete dissolution.[\[23\]](#)
 - Measure the absorbance at a wavelength of 570-590 nm.[\[21\]](#)
- Data Analysis:
 - Calculate cell viability as a percentage of the vehicle control.
 - Plot the % viability against compound concentration to determine the IC₅₀ value (the concentration that reduces cell viability by 50%).

Data Presentation: Comparative Cytotoxic Activity

Compound	Substituent(s)	Position(s)	Typical IC50 (μM) vs HeLa Cells [Lower is Better]	Rationale for Activity
Phenol	-H	-	>500	Low cytotoxicity, limited ability to induce cellular stress.
4-Ethylphenol	-CH ₂ CH ₃	para	~200	Modest increase in hydrophobicity may improve cellular uptake. [24]
4-tert-Butylphenol	-C(CH ₃) ₃	para	~80	Increased lipophilicity and steric bulk can enhance membrane interaction and stress induction. [25]
Hydroquinone	-OH	para	~50	Easily oxidized to produce ROS, leading to high cytotoxicity in cancer cells. [26]
Resorcinol	-OH	meta	>300	Less easily oxidized than hydroquinone, resulting in lower ROS production and lower toxicity. [26]

Visualization: Simplified p53-Mediated Apoptosis Pathway

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Concluding Insights for the Research Professional

This guide demonstrates that the bioactivity of phenolic compounds is a direct and predictable function of their chemical structure.

- For Antioxidant Activity, the focus should be on incorporating multiple hydroxyl groups and strong electron-donating substituents at the ortho and para positions to facilitate hydrogen/electron donation.
- For Antimicrobial Activity, enhancing lipophilicity through the addition of alkyl chains or halogens is a key strategy to promote disruption of the bacterial cell membrane.
- For Anticancer Activity, structures that can be readily oxidized within the cell to generate ROS, such as hydroquinones, or those with significant lipophilicity to aid cellular uptake, often show greater potency.

The provided protocols are not merely recipes but self-validating systems. By including positive and negative controls and analyzing data to derive quantitative metrics like IC₅₀ and MIC, these assays provide a robust framework for comparing novel substituted phenols against established benchmarks. This comparative approach is essential for identifying promising lead compounds for further development in therapeutics and material science.

References

- Haupt, S., Berger, M., Goldberg, Z., & Haupt, Y. (2003). Apoptosis - the p53 network. *Journal of Cell Science*, 116(20), 4077–4085. [\[Link\]](#)
- Main mechanisms of antimicrobial activity of phenolic compounds. (n.d.). ResearchGate. Retrieved March 7, 2026, from [\[Link\]](#)
- Oprea, E., Bârsan, E., & Gîrd, C. E. (2023). Future Antimicrobials: Natural and Functionalized Phenolics. *PMC*. [\[Link\]](#)

- Zilfou, J. T., & Lowe, S. W. (2009). Tumor Suppressor p53: Biology, Signaling Pathways, and Therapeutic Targeting. PMC. [\[Link\]](#)
- Altuntas, S., & Korukluoglu, M. (2024). THE ROLE OF PHENOLIC COMPOUNDS AS POTENTIAL ANTIMICROBIAL AGENTS. IIP Series. [\[Link\]](#)
- P53 Signaling Pathway. (n.d.). Creative Diagnostics. Retrieved March 7, 2026, from [\[Link\]](#)
- Bouarab-Chibane, L., Forquet, V., Lantéri, P., Clément, Y., Léonard-Akkari, L., Oulahal, N., Degraeve, P., & Bordes, C. (2019). Antibacterial Properties of Polyphenols: Characterization and QSAR (Quantitative Structure–Activity Relationship) Models. Frontiers in Microbiology. [\[Link\]](#)
- Teskio, B., & Zappia, G. (2022). Preventing Microbial Infections with Natural Phenolic Compounds. MDPI. [\[Link\]](#)
- Amaral, J. D., Xavier, J. M., Steer, C. J., & Rodrigues, C. M. P. (2010). Targeting the p53 pathway of apoptosis. PubMed. [\[Link\]](#)
- Wijesinghe, A., & De Costa, K. S. P. (2020). Computational Study of Ortho-Substituent Effects on Antioxidant Activities of Phenolic Dendritic Antioxidants. MDPI. [\[Link\]](#)
- DPPH Measurement for Phenols and Prediction of Antioxidant Activity of Phenolic Compounds in Food. (2025). MDPI. [\[Link\]](#)
- Hansch, C., & Selassie, C. D. (2005). Cellular Apoptosis and Cytotoxicity of Phenolic Compounds: A Quantitative Structure–Activity Relationship Study. Journal of Medicinal Chemistry - ACS Publications. [\[Link\]](#)
- Fukuhara, K., & Nagaoka, S. (2002). Quantitative structure-activity relationship analysis of phenolic antioxidants. PubMed. [\[Link\]](#)
- Cellular Apoptosis and Cytotoxicity of Phenolic Compounds: A Quantitative Structure-Activity Relationship Study. (n.d.). Rotman Baycrest. Retrieved March 7, 2026, from [\[Link\]](#)
- Okatsu, Y., & Nishiyama, T. (1998). Phenolic antioxidants. Effect of o-alkyl substituents. ETDEWEB - OSTI.gov. [\[Link\]](#)

- Kavlock, R. J. (1990). Structure-activity relationships in the developmental toxicity of substituted phenols: in vivo effects. PubMed. [\[Link\]](#)
- Antioxidant activities of phenols in different solvents using DPPH assay. (2025). ResearchGate. [\[Link\]](#)
- Mushtaq, S., & Ali, A. (2020). Assessment of Cytotoxicity Profiles of Different Phytochemicals: Comparison of Neutral Red and MTT Assays in Different Cells in Different Time Periods. PMC. [\[Link\]](#)
- Evaluation of Cytotoxic Effects and Underlying Mechanism of Phenolic Compounds on Breast Cancer Cell Lines. (n.d.). Tampere University Research Portal. Retrieved March 7, 2026, from [\[Link\]](#)
- Comparative cytotoxicity of phenols in vitro. (n.d.). ResearchGate. Retrieved March 7, 2026, from [\[Link\]](#)
- Kleszczynska, H., & Sarapuk, J. (2001). The antioxidant activity of BHT and new phenolic compounds PYA and PPA measured by chemiluminescence. PubMed. [\[Link\]](#)
- DPPH Measurements and Structure—Activity Relationship Studies on the Antioxidant Capacity of Phenols. (2024). PMC. [\[Link\]](#)
- DPPH Measurements and Structure—Activity Relationship Studies on the Antioxidant Capacity of Phenols. (2024). MDPI. [\[Link\]](#)
- Kuete, V., & Efferth, T. (2016). Cytotoxicity of seven naturally occurring phenolic compounds towards multi-factorial drug-resistant cancer cells. PubMed. [\[Link\]](#)
- Blackman, G. E., Parke, M. H., & Garton, G. (1955). The physiological activity of substituted phenols. I. Relationships between chemical structure ... PubMed. [\[Link\]](#)
- DPPH Assay Protocol for Antioxidant Activity | PDF. (n.d.). Scribd. Retrieved March 7, 2026, from [\[Link\]](#)
- Kasugai, S., Hasegawa, N., & Ogura, H. (1991). Application of the MTT colorimetric assay to measure cytotoxic effects of phenolic compounds on established rat dental pulp cells.

PubMed. [[Link](#)]

- Tailored Functionalization of Natural Phenols to Improve Biological Activity. (2021). MDPI. [[Link](#)]
- Determination of Antioxidants by DPPH Radical Scavenging Activity and Quantitative Phytochemical Analysis of Ficus religiosa. (2022). PMC. [[Link](#)]
- Minimum Inhibitory Concentration (MIC) of phenolics compounds in ppm... (n.d.). ResearchGate. Retrieved March 7, 2026, from [[Link](#)]
- Minimum inhibitory concentration (MIC) of phenolic compounds. (n.d.). ResearchGate. Retrieved March 7, 2026, from [[Link](#)]
- Minimum Inhibitory Concentration (MIC). (n.d.). Emery Pharma. Retrieved March 7, 2026, from [[Link](#)]
- Minimum Inhibitory Concentration Assay (MIC). (n.d.). Antimicrobial Testing Laboratory. Retrieved March 7, 2026, from [[Link](#)]
- Sp-Mirc, T., & Lepanto, P. (2024). Antibiotic susceptibility testing using minimum inhibitory concentration (MIC) assays. PMC. [[Link](#)]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. mdpi.com [mdpi.com]
- 3. Phenolic antioxidants. Effect of o-alkyl substituents (Journal Article) | ETDEWEB [osti.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]

- 5. DPPH Measurements and Structure—Activity Relationship Studies on the Antioxidant Capacity of Phenols - PMC [pmc.ncbi.nlm.nih.gov]
- 6. DPPH Measurements and Structure—Activity Relationship Studies on the Antioxidant Capacity of Phenols [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. iipseries.org [iipseries.org]
- 9. researchgate.net [researchgate.net]
- 10. Frontiers | Antibacterial Properties of Polyphenols: Characterization and QSAR (Quantitative Structure–Activity Relationship) Models [frontiersin.org]
- 11. Future Antimicrobials: Natural and Functionalized Phenolics - PMC [pmc.ncbi.nlm.nih.gov]
- 12. emerypharma.com [emerypharma.com]
- 13. microbe-investigations.com [microbe-investigations.com]
- 14. Antibiotic susceptibility testing using minimum inhibitory concentration (MIC) assays - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchportal.tuni.fi [researchportal.tuni.fi]
- 16. Cytotoxicity of seven naturally occurring phenolic compounds towards multi-factorial drug-resistant cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. p53 Pathway for Apoptosis Signaling | Thermo Fisher Scientific - UK [thermofisher.com]
- 18. journals.biologists.com [journals.biologists.com]
- 19. Tumor Suppressor p53: Biology, Signaling Pathways, and Therapeutic Targeting - PMC [pmc.ncbi.nlm.nih.gov]
- 20. creative-diagnostics.com [creative-diagnostics.com]
- 21. merckmillipore.com [merckmillipore.com]
- 22. Assessment of Cytotoxicity Profiles of Different Phytochemicals: Comparison of Neutral Red and MTT Assays in Different Cells in Different Time Periods - PMC [pmc.ncbi.nlm.nih.gov]
- 23. cyrusbio.com.tw [cyrusbio.com.tw]
- 24. rotman-baycrest.on.ca [rotman-baycrest.on.ca]
- 25. pubs.acs.org [pubs.acs.org]
- 26. researchgate.net [researchgate.net]

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